

(Z)-SU14813: A Comprehensive Kinase Inhibition Profile

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Compound of Interest

Compound Name: (Z)-SU14813

Cat. No.: B10752407

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Introduction

(Z)-SU14813 is a potent, orally active, multi-targeted receptor tyrosine kinase (RTK) inhibitor.[1][2] It belongs to the same chemical library as sunitinib and exhibits broad-spectrum inhibitory activity against several RTKs implicated in tumor angiogenesis, growth, and metastasis.[3][4] This technical guide provides an in-depth overview of the kinase inhibition spectrum of **(Z)-SU14813**, complete with quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action and experimental workflows.

Quantitative Kinase Inhibition Data

The inhibitory activity of **(Z)-SU14813** has been quantified against a panel of kinases. The following tables summarize the half-maximal inhibitory concentration (IC₅₀) values from both biochemical and cellular assays.

Table 1: Biochemical Kinase Inhibition by (Z)-SU14813

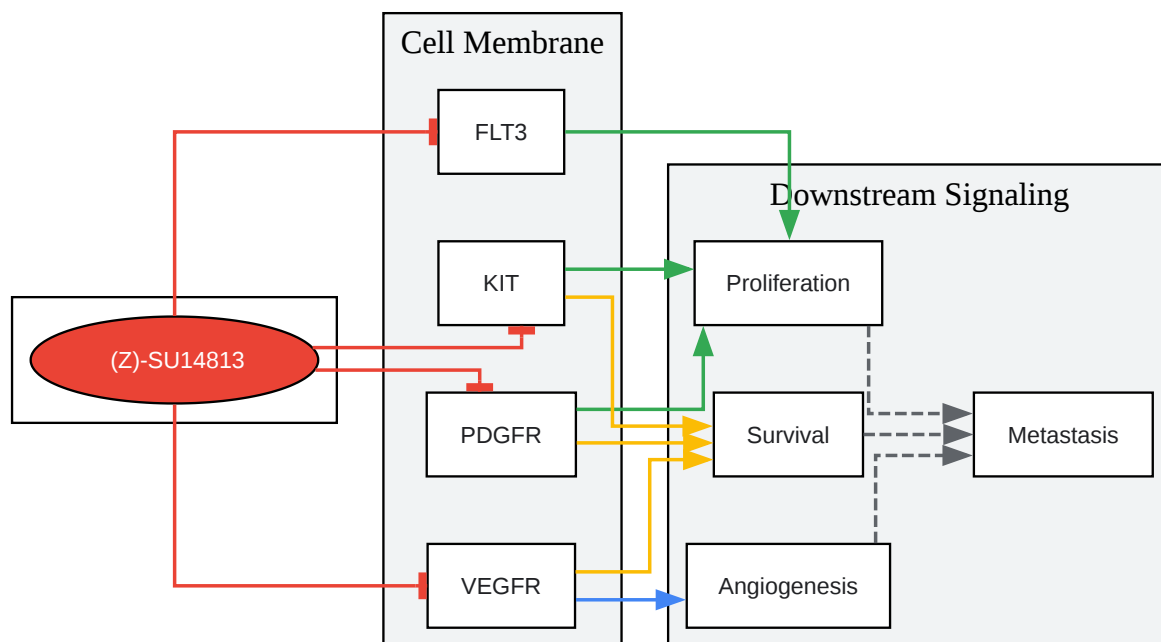
Kinase Target	IC50 (nM)
VEGFR1	2[5][6][7]
VEGFR2	50[5][6][7]
PDGFR β	4[5][6][7]
KIT	15[5][6][7]
FLT3	2-50 (range)[4]
CSF1R/FMS	2-50 (range)[4]
FGFR1	3500[7]
EGFR	>20000[7]
Src	2500[7]
cMet	9000[7]

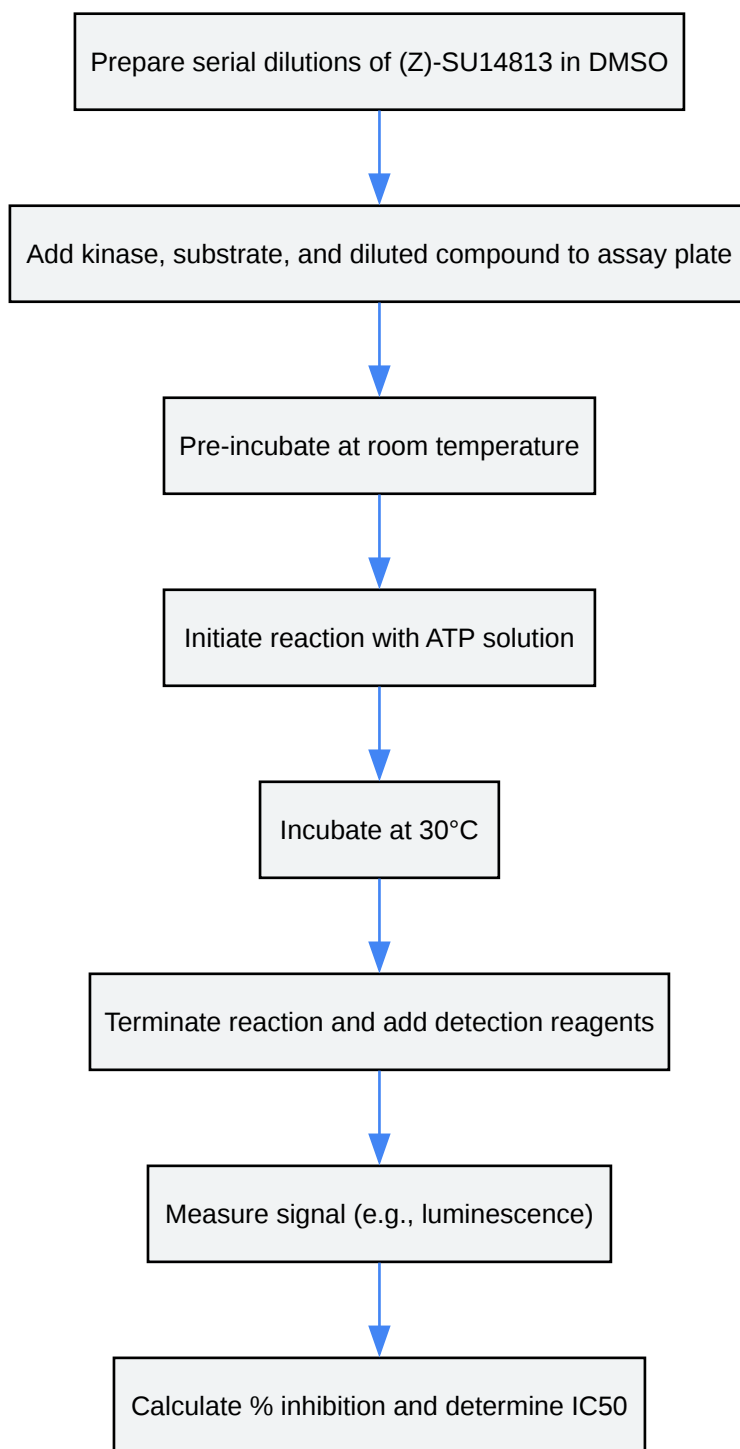
Table 2: Cellular Kinase Inhibition and Anti-proliferative Activity of (Z)-SU14813

Cellular Target/Assay	Cell Line	IC50 (nM)
VEGFR-2 Phosphorylation	Porcine Aorta Endothelial Cells	5.2[5]
PDGFR- β Phosphorylation	Porcine Aorta Endothelial Cells	9.9[5]
KIT Phosphorylation	Porcine Aorta Endothelial Cells	11.2[5]
FLT3-ITD Phosphorylation	MV4;11 Cells	50[7]
PDGF-dependent Proliferation	NIH-3T3 (PDGFR β expressing)	20-100 (range)[4]
FLT3L-dependent Proliferation	OC1-AML5 Cells	20-100 (range)[4]
Autonomous Proliferation	MV4;11 Cells (FLT3-ITD)	20-100 (range)[4]
VEGF-stimulated Survival	Human Umbilical Vein Endothelial Cells (HUVEC)	6.8[7]
U-118MG Growth	U-118MG	50-100[5]

Signaling Pathway Inhibition

(Z)-SU14813 exerts its anti-tumor and anti-angiogenic effects by inhibiting key signaling pathways downstream of its target RTKs. The primary pathways affected are those involved in cell proliferation, survival, and angiogenesis.





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- To cite this document: BenchChem. [(Z)-SU14813: A Comprehensive Kinase Inhibition Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10752407/docs#z-su14813-a-comprehensive-kinase-inhibition-profile\]](https://www.benchchem.com/product/b10752407/docs#z-su14813-a-comprehensive-kinase-inhibition-profile)

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